

"handling and storage of Aluminium lithium tri-tert-butoxide hydride safely"

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Compound of Interest

Compound Name: *Aluminium lithium tri-tert-butoxide hydride*

Cat. No.: *B152737*

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Technical Support Center: Aluminium Lithium Tri-tert-butoxide Hydride

This guide provides essential safety information, troubleshooting advice, and handling protocols for **Aluminium lithium tri-tert-butoxide hydride** (LTBA) to ensure its safe and effective use in research and development.

Frequently Asked Questions (FAQs)

General Information

- What is **Aluminium lithium tri-tert-butoxide hydride**? **Aluminium lithium tri-tert-butoxide hydride**, also known as Lithium tri-tert-butoxyaluminum hydride (LTBA), is a selective and mild reducing agent used in organic synthesis.^{[1][2]} Its chemical formula is $C_{12}H_{27}AlLiO_3$.^[1] Unlike more powerful reducing agents like Lithium Aluminium Hydride ($LiAlH_4$), LTBA has only one hydride available for reduction, making it a more controlled and selective reagent.^{[1][3]} It is particularly useful for the reduction of acid halides to aldehydes.^{[1][3]}
- What are the physical properties of **Aluminium lithium tri-tert-butoxide hydride**? It is typically a white powder.^{[2][4][5]} It is soluble in organic solvents like tetrahydrofuran (THF),

ethylene glycol dimethyl ether, and diethylene glycol dimethyl ether at low temperatures, and only slightly soluble in ether.[2][4][5]

Handling and Personal Protective Equipment (PPE)

- How should I handle this reagent safely? Always handle **Aluminium lithium tri-tert-butoxide hydride** under an inert atmosphere, such as nitrogen or argon, to protect it from moisture and air.[6] All equipment must be properly grounded to avoid static electricity discharge.[6] Use only non-sparking tools.[6][7] Transfers should be performed in a chemical fume hood.[6]
- What Personal Protective Equipment (PPE) is required? Wear suitable protective clothing, chemical-resistant gloves, and eye/face protection such as chemical safety goggles or a face shield.[4][8] A lab coat is mandatory. For situations where dust may be generated, a type P3 (EN 143) respirator cartridge is recommended.[8] Ensure that eyewash stations and safety showers are readily accessible near the workstation.[6]

Storage

- What are the proper storage conditions? Store the reagent in a tightly closed container in a dry, cool, and well-ventilated place, away from heat, sparks, and open flames.[6][7] The recommended storage temperature is 2-8°C.[4][9] It should be stored under an inert gas like nitrogen.[6][7] Store in a flammables area and away from incompatible materials.[6][7]
- What is the shelf life of this reagent? The shelf life is approximately 12 months when stored correctly.[6] Containers should be dated upon opening.[6]
- Can this reagent form explosive peroxides? Yes, it may form explosive peroxides upon prolonged storage.[4][6] Containers should be tested periodically for the presence of peroxides.[6] If peroxide formation is suspected (e.g., crystal formation), do not open or move the container and contact professionals for remote opening and disposal.[6]

Reactivity and Incompatibility

- What substances are incompatible with **Aluminium lithium tri-tert-butoxide hydride**? This reagent is incompatible with water, alcohols, acids, strong oxidizing agents, oxygen, and

carbon dioxide (CO₂).^{[4][6][7]} It reacts violently with water, liberating extremely flammable gases.^{[4][6][7]}

Spills and Emergencies

- What should I do in case of a spill? Evacuate personnel to a safe area, upwind of the spill.^[6] Remove all sources of ignition.^[6] Use spark-proof tools and explosion-proof equipment for cleanup.^[6] Do not expose the spill to water.^[6] Absorb the spill with inert, non-combustible material such as sand, earth, or vermiculite and place it in a suitable, closed container for disposal.^[6]
- What are the first-aid measures in case of exposure?
 - Skin Contact: Immediately take off all contaminated clothing.^[6] Brush off any loose particles and rinse the skin with plenty of water.^{[6][10]}
 - Eye Contact: Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do.^[6] Continue rinsing for at least 15 minutes and seek immediate medical attention.^[6]
 - Inhalation: Move the victim to fresh air and keep them at rest in a comfortable breathing position.^[6]
 - Ingestion: Rinse the mouth but do not induce vomiting.^[6] Seek immediate medical advice.^{[4][6]} In any case of exposure, seek immediate medical attention and show the safety data sheet to the attending physician.^{[4][6]}
- How should a fire involving this material be extinguished? Use Class D fire extinguishers, such as dry chemical, soda ash, lime, or sand.^[7] Do not use water or carbon dioxide (CO₂), as the reagent reacts violently with them.^{[6][7]}

Troubleshooting Guides

- Q: My reaction is proceeding very slowly or not at all. What could be the issue? A: The most likely cause is the degradation of the **Aluminium lithium tri-tert-butoxide hydride** reagent. It is highly sensitive to air and moisture.^{[4][9]} Improper storage or repeated opening of the

container can lead to hydrolysis and a reduction in its activity. Ensure you are using a fresh bottle or a properly stored reagent under a strict inert atmosphere.

- Q: I noticed some white precipitate forming in my THF solution of the reagent. Is it still usable? A: The white powder is stable in dry air but can slowly hydrolyze in the presence of moisture.^{[2][4][5]} The precipitate could be inactive byproducts from reaction with trace amounts of water. While the remaining solution may still be active, its concentration will be lower than stated. For reactions requiring precise stoichiometry, it is recommended to use a fresh, clear solution.
- Q: I observed fizzing and gas evolution when I added the reagent to my reaction mixture. Is this normal? A: This can indicate the presence of water or other protic impurities (like alcohols) in your solvent or on your glassware. The reagent reacts violently with water to release flammable hydrogen gas.^{[4][7]} Always use rigorously dried solvents and glassware. If the reaction is vigorous, cool the reaction vessel immediately with an ice bath and ensure the area is well-ventilated.
- Q: How do I safely dispose of unused reagent or reaction waste? A: Unused reagent and reaction mixtures must be quenched carefully before disposal. This involves slowly adding a less reactive alcohol like isopropanol, followed by the very slow addition of water to decompose any remaining hydride.^[11] The entire process should be done in a fume hood, with adequate cooling and stirring.^[11] The resulting mixture can then be disposed of as hazardous waste according to local regulations.^{[6][12]}

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	$C_{12}H_{28}AlLiO_3$	[4]
Molecular Weight	254.27 g/mol	[1][9]
Appearance	White powder	[2][4]
Melting Point	300-319 °C (decomposes)	[4][8][9]
Storage Temperature	2-8°C	[4][9]
Flash Point	95°F (for solution in THF)	[4][9]
Water Solubility	Reacts violently	[4][9]
Hazard Class	4.3 (Substances which, in contact with water, emit flammable gases)	[4][13]
Packing Group	II	[4][9]

Experimental Protocols

Protocol: Safe Quenching of Aluminium Lithium Tri-tert-butoxide Hydride Reactions

This protocol outlines the steps to safely neutralize excess reagent after a reaction is complete. This procedure must be performed in a chemical fume hood.

Materials:

- Reaction flask containing the completed reaction mixture.
- Ice bath.
- Stir plate and stir bar.
- Addition funnel or syringe pump.
- Dry, inert solvent (e.g., THF, diethyl ether) for dilution if needed.

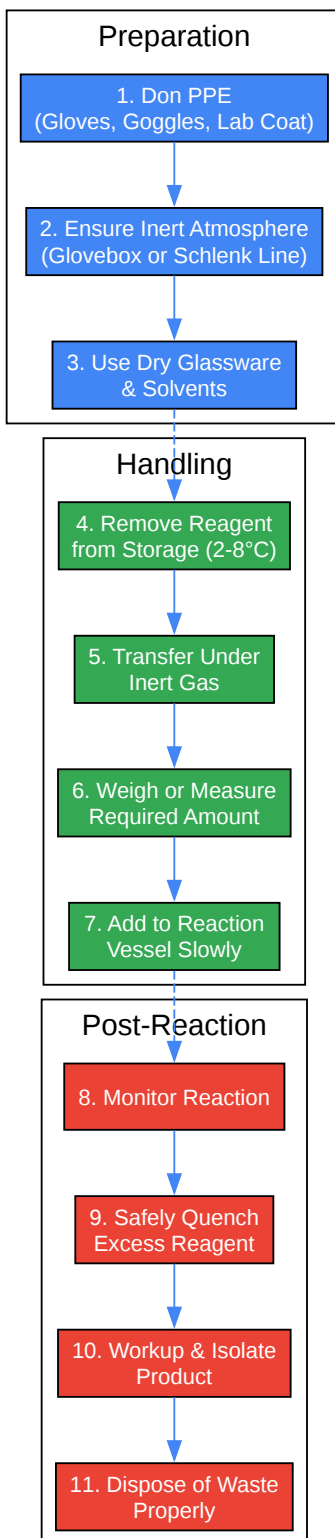
- Quenching agent 1: Isopropanol or another suitable alcohol.
- Quenching agent 2: Water.
- Appropriate PPE (safety goggles, lab coat, chemical-resistant gloves).

Procedure:

- **Cool the Reaction:** Once the reaction is deemed complete, cool the reaction flask to 0°C using an ice bath. Maintain stirring throughout the entire quenching process.
- **Dilute if Necessary:** If the reaction mixture is highly concentrated, dilute it with a dry, inert solvent (like THF) to better manage the exothermic quenching reaction.
- **Slowly Add Alcohol:** Carefully and slowly add isopropanol to the stirred reaction mixture dropwise via an addition funnel or syringe. You will observe gas evolution (hydrogen). The rate of addition should be controlled to keep the reaction temperature below 25°C and prevent excessive frothing. Continue adding isopropanol until the gas evolution ceases.[\[11\]](#)
- **Slowly Add Water:** After the initial quench with isopropanol is complete and gas evolution has stopped, begin the slow, dropwise addition of water.[\[11\]](#) CAUTION: The initial addition of water can still be very exothermic and vigorous.[\[11\]](#) Add water cautiously until no further gas evolution is observed.
- **Stir and Warm to Room Temperature:** Once the addition of water is complete, allow the mixture to stir for an additional 30-60 minutes as it slowly warms to room temperature.[\[14\]](#) This ensures all reactive hydride species are fully decomposed.
- **Workup:** The resulting slurry can be filtered (often with the aid of a filter agent like Celite) to remove the aluminum salts.[\[15\]](#)[\[16\]](#) The organic layer can then be separated and processed to isolate the desired product.
- **Waste Disposal:** Dispose of the aqueous layer and the filtered solids as hazardous waste in accordance with institutional and local regulations.[\[6\]](#)

Visualizations

Experimental Workflow for Handling LTBA

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